

An In-depth Technical Guide to DCG-04: Structure, Chemical Properties, and Applications

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Compound of Interest

Compound Name:	DCG04
CAS No.:	314263-42-8
Cat. No.:	B606991

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of DCG-04, a widely used activity-based probe for the study of papain-family cysteine proteases. It details the probe's structure, chemical properties, and mechanism of action, along with detailed protocols for its application in experimental settings.

Core Concepts: Structure and Chemical Properties

DCG-04 is a biotinylated, epoxide-containing small molecule designed to irreversibly bind to the active site of papain-like cysteine proteases, also known as cathepsins. Its structure is tripartite, consisting of a biotin affinity tag for detection and purification, a peptide scaffold that provides specificity, and an epoxide electrophilic "warhead" that covalently modifies the active site cysteine of the target enzyme.

Physicochemical and Structural Data

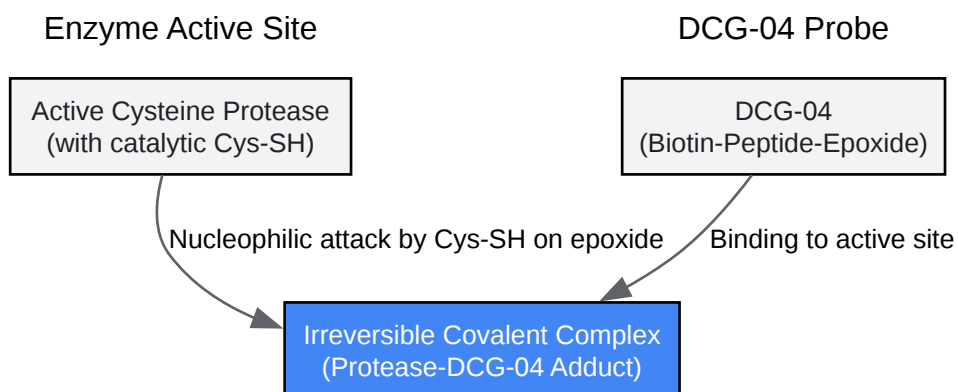
The following table summarizes the key chemical and physical properties of DCG-04.

Property	Value
Chemical Formula	C ₄₃ H ₆₆ N ₈ O ₁₁ S
Exact Mass	902.4572
Molecular Weight	903.11
Elemental Analysis	C: 57.19%, H: 7.37%, N: 12.41%, O: 19.49%, S: 3.55%
Synonyms	DCG-04, CD-892
Target Class	Papain-family cysteine proteases (Cathepsins B, C, H, J, K, L, S, V, X)
Functional Groups	Biotin, Epoxide, Peptide (Leu-Tyr)

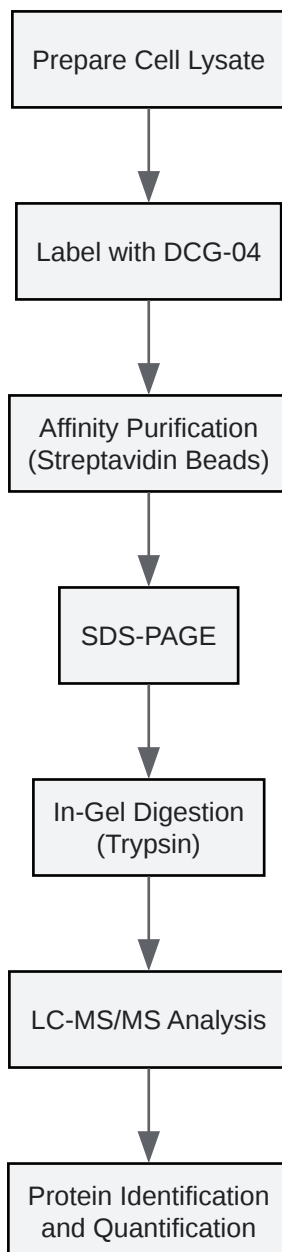
Mechanism of Action

DCG-04 functions as a mechanism-based irreversible inhibitor. The peptide portion of the probe directs it to the active site of papain-like cysteine proteases. Once in the active site, the catalytic cysteine residue of the protease attacks the epoxide ring of DCG-04. This results in the formation of a stable, covalent thioether bond, effectively and irreversibly inactivating the enzyme. The biotin tag then allows for the detection and isolation of the labeled proteases.

Mechanism of DCG-04 Action

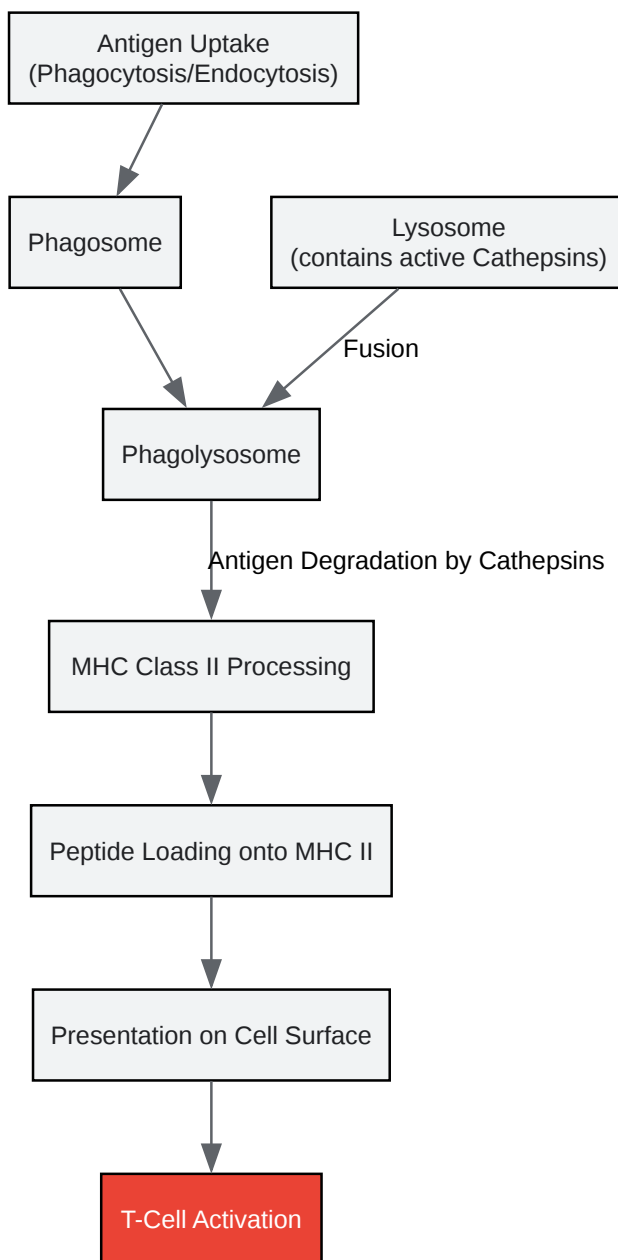


Experimental Workflow for DCG-04 Based Proteomics



Role of Cathepsins in Antigen Presentation

Antigen Presenting Cell (APC)



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